

Essential Safety and Disposal Procedures for Nurr1 Inverse Agonist-1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Nurr1 inverse agonist-1*

Cat. No.: *B10861127*

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Disclaimer: A specific Safety Data Sheet (SDS) for **Nurr1 inverse agonist-1** (CAS No. 2758673-07-1) is not publicly available. The following information is based on general best practices for handling and disposing of novel research chemicals. Researchers must consult their institution's Chemical Hygiene Plan and Environmental Health and Safety (EHS) office for specific protocols and to ensure full compliance with local, state, and federal regulations.

Proper management of laboratory waste is critical for ensuring a safe research environment and protecting the broader community.^{[1][2]} This guide provides a procedural framework for the safe handling and disposal of **Nurr1 inverse agonist-1**.

Chemical and Physical Properties

The known properties of **Nurr1 inverse agonist-1** are summarized below. This data is essential for proper storage and handling.

| Property | Value |
|-------------------|---|
| CAS Number | 2758673-07-1[3][4][5] |
| Molecular Formula | C ₁₆ H ₁₄ N ₂ O ₂ [4] |
| Molecular Weight | 266.29[4] |
| Appearance | Solid powder |
| Storage (Powder) | 3 years at -20°C; 2 years at 4°C[4][5] |
| Storage (Solvent) | 6 months at -80°C; 1 month at -20°C[3][4][5] |
| Solubility | Soluble in DMSO (100 mg/mL with ultrasonic assistance)[4] |

Experimental Protocols: Disposal of Nurr1 Inverse Agonist-1

Given its status as a novel compound with incompletely characterized toxicological properties, **Nurr1 inverse agonist-1** must be treated as hazardous waste. Under no circumstances should this chemical be disposed of in the regular trash or flushed down the sanitary sewer.[6][7][8][9][10]

Step 1: Personal Protective Equipment (PPE)

- Always wear appropriate PPE when handling **Nurr1 inverse agonist-1**, including a lab coat, safety glasses or goggles, and chemical-resistant gloves.

Step 2: Waste Segregation and Collection

- Identify Waste Streams: Prepare to segregate waste into distinct, compatible categories. Do not mix incompatible waste types.[9][11] For **Nurr1 inverse agonist-1**, the following streams should be considered:
 - Solid Waste: Unused or expired neat compound, contaminated weigh boats, and contaminated PPE (gloves, wipes).

- Liquid Waste (Non-halogenated): Solutions of the compound in solvents like DMSO, ethanol, or methanol.
- Liquid Waste (Aqueous): Dilute aqueous solutions, if applicable. Note: Most organic-based compounds are not suitable for drain disposal.
- Sharps Waste: Contaminated needles, syringes, or glass pipettes.
- Use Appropriate Containers:
 - Collect waste in containers that are durable, leak-proof, and chemically compatible with the contents.[\[2\]](#)[\[6\]](#)[\[9\]](#)[\[12\]](#)
 - Ensure liquid waste containers are filled to no more than 75-80% capacity to allow for vapor expansion.[\[12\]](#)
 - Keep all waste containers securely closed except when adding waste.[\[6\]](#)[\[9\]](#)[\[11\]](#)

Step 3: Labeling and Storage

- Labeling: Immediately label every waste container with a hazardous waste tag provided by your institution's EHS department. The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**Nurr1 inverse agonist-1**."
 - The CAS Number: "2758673-07-1."
 - An accurate list of all constituents by percentage (including solvents).
 - The relevant hazard characteristics (e.g., "Toxic," "Irritant"). Since the hazards are not fully known, list it as "Toxic" as a precaution.
 - The accumulation start date.
- Storage:

- Store waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.^[6]
- Ensure the SAA is a secondary containment unit (e.g., a chemical-resistant tray or cabinet) to contain any potential leaks.
- Store waste away from heat sources, direct sunlight, and incompatible chemicals.^{[2][8]}

Step 4: Disposal of Empty Containers

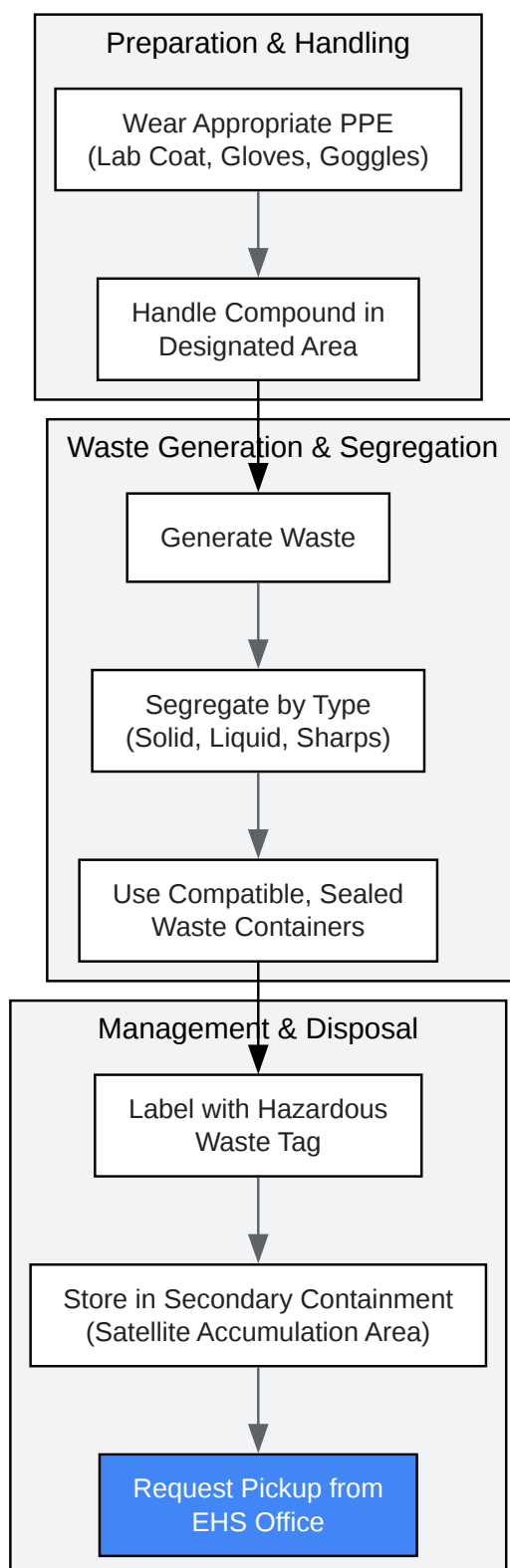
- Rinsing: A container that held **Nurr1 inverse agonist-1** is not considered empty until it has been properly rinsed.
- Rinsate Collection: The first rinse of the container with a suitable solvent must be collected and disposed of as hazardous liquid waste.^{[9][11]} For highly toxic compounds, the first three rinses must be collected.^[9]
- Final Disposal: Once thoroughly rinsed and air-dried, remove or deface the original label and dispose of the container according to institutional guidelines for non-hazardous lab glass or plastic.

Step 5: Arranging for Final Disposal

- Once a waste container is full or the accumulation time limit is reached, contact your institution's EHS office to schedule a waste pickup.^{[6][9]} Do not attempt to remove or transport chemical waste from the laboratory yourself.

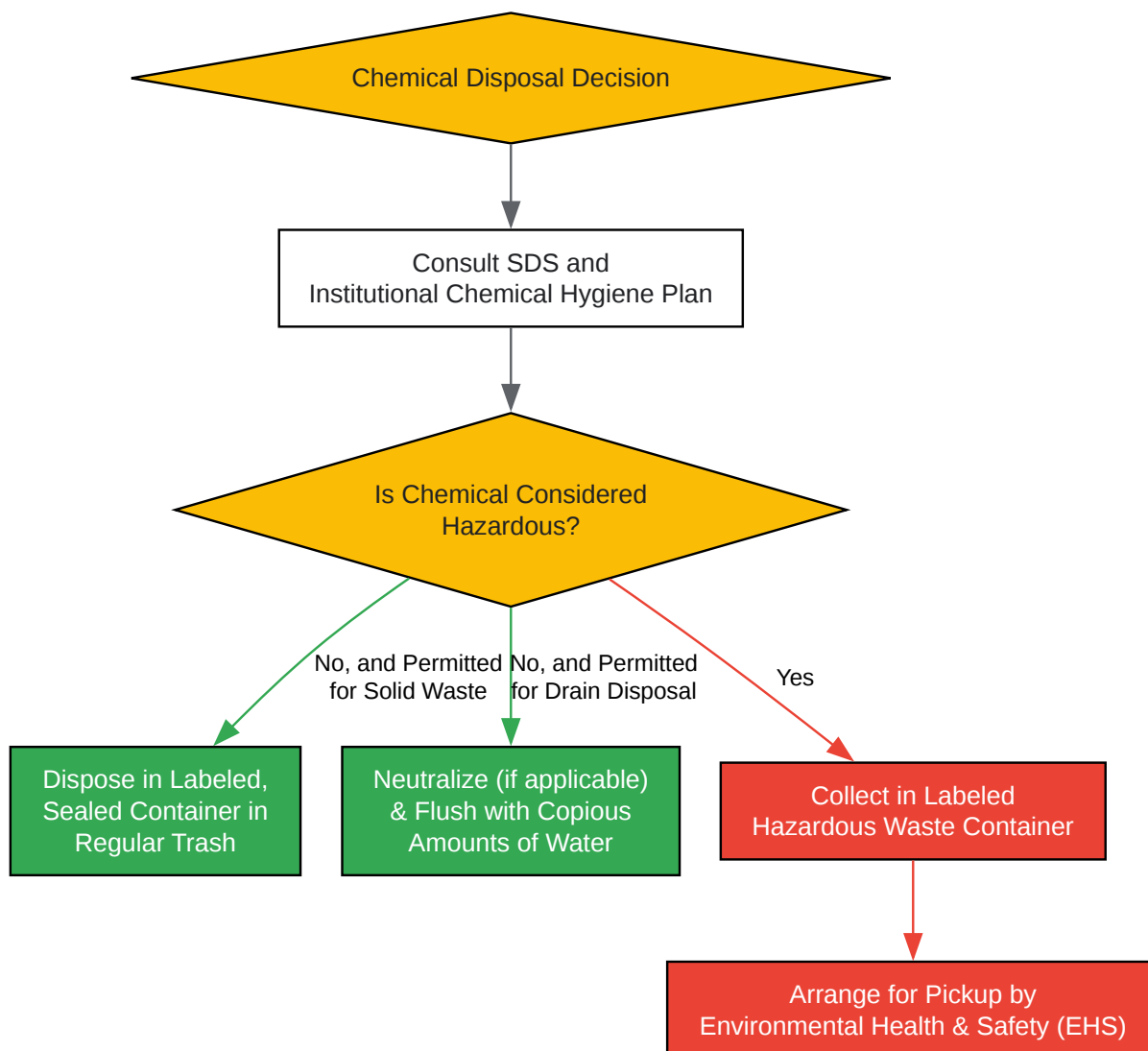
Mandatory Visualizations

The following diagrams illustrate the procedural flow for safe chemical handling and disposal in a laboratory setting.



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Caption: Workflow for Safe Handling and Disposal of **Nurrl1 Inverse Agonist-1**.



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Caption: General Decision Pathway for Laboratory Chemical Waste Disposal.

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